

reducing residual "tridecyl phosphite" in final polymer products

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Compound of Interest

Compound Name: Tridecyl phosphite

Cat. No.: B147561

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Frequently Asked Questions (FAQs)

Q1: What is tridecyl phosphite and why is it used in polymers?

Tridecyl phosphite (TDP) is a type of secondary antioxidant, also known as a hydroperoxide decomposer, that is widely used as a stabilizer in various polymers like polyolefins (PE, PP), PVC, ABS, and PET.[1][2] Its primary role is to protect the polymer from thermal and oxidative degradation during high-temperature melt processing.[3] It functions by scavenging peroxides, which are unstable compounds that can initiate chain scission and crosslinking reactions, thereby preventing polymer embrittlement, discoloration, and loss of mechanical properties.[3] [4] TDP is valued for its good solubility in polymers, low volatility, and ability to maintain melt flow consistency.[3]

Q2: What are "residual" phosphites and why are they a concern?

Residual phosphites refer to the amount of unreacted **tridecyl phosphite** and its various degradation byproducts (such as the oxidized phosphate form) that remain in the polymer after processing is complete. These residuals can be a significant concern for several reasons:

- **Migration and Safety:** Residuals can migrate from the polymer into substances they are in contact with, such as food, beverages, or pharmaceutical products. This is a primary concern

for regulatory bodies and product safety.

- **Plate-Out and Bloom:** Incompatible or excessive levels of additives can exude to the surface of the polymer during or after processing. "Plate-out" refers to the deposition of these additives onto processing equipment like rollers, which can cause production delays for cleaning.[5][6] "Bloom" is the exudation of the additive onto the finished product's surface, often appearing as a haze, film, or powder, which affects product quality and appearance.[6]
- **Product Properties:** The presence of residuals and their byproducts can sometimes lead to undesirable effects like discoloration (yellowing) or the development of off-odors.[3]

Q3: What are the primary causes of high residual tridecyl phosphite levels?

High residual levels are typically a result of several factors related to the additive itself, the polymer, and the processing conditions:

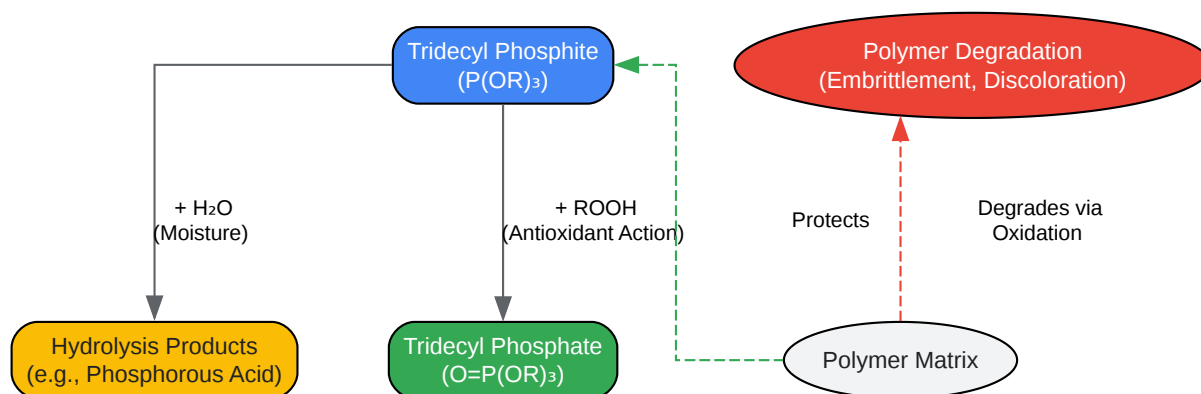
- **Excessive Loading:** Using a higher concentration of **tridecyl phosphite** than necessary for stabilization.
- **Poor Compatibility:** Although TDP generally has good solubility, issues can arise in certain polymer grades or formulations, leading to its exudation.[3]
- **Hydrolysis:** **Tridecyl phosphite** is susceptible to hydrolysis, especially in the presence of moisture and at elevated temperatures.[3] This reaction breaks down the phosphite into other compounds. The initial products of hydrolysis can be effective reducing agents, but further hydrolysis can form stronger acids that accelerate the degradation of the phosphite stabilizer.[7]
- **Oxidation:** As a secondary antioxidant, **tridecyl phosphite** is designed to be oxidized to its phosphate form while protecting the polymer.[8] Inefficient processing can lead to an incomplete reaction or excessive oxidation, altering the residual profile.

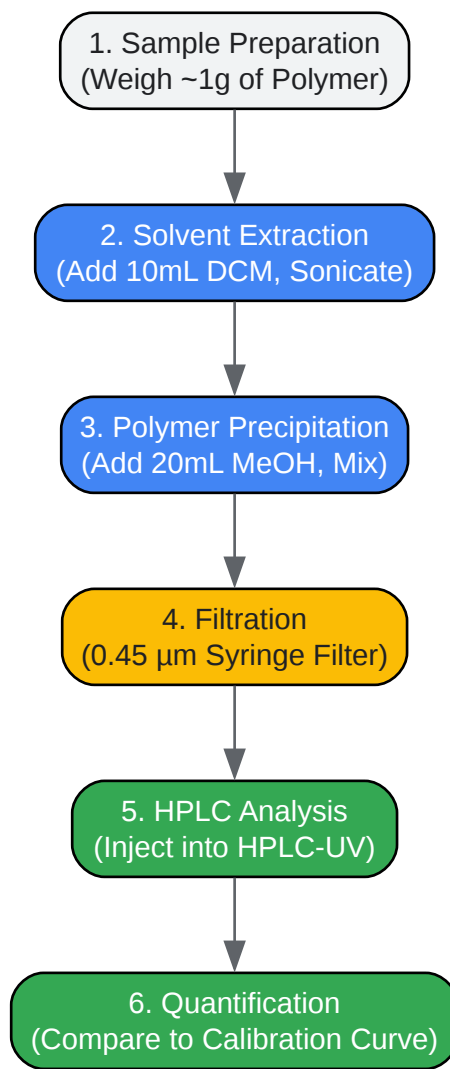
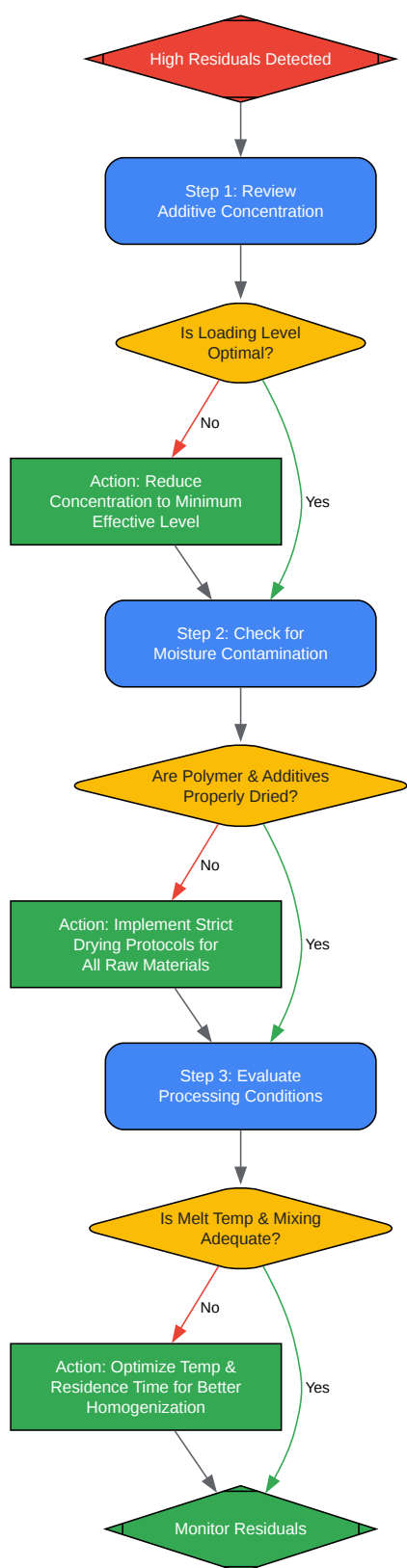
Q4: What are the common degradation products of tridecyl phosphite?

The primary degradation pathways for **tridecyl phosphite** during polymer processing and storage are hydrolysis and oxidation. The presence of moisture leads to the hydrolysis of the P-O-C bonds, while its antioxidant function involves oxidation of the phosphorus center.

- **Hydrolysis Products:** In the presence of water, **tridecyl phosphite** can hydrolyze, sequentially replacing its tridecyl groups with hydroxyl (-OH) groups, ultimately forming phosphorous acid.
- **Oxidation Products:** The intended function of the phosphite is to be oxidized to the corresponding phosphate, tris(tridecyl) phosphate. This occurs as it decomposes hydroperoxides in the polymer.[8]

The diagram below illustrates these degradation pathways.





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